

Sodium Bromite: A Technical Guide for Research and Development

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Compound of Interest

Compound Name: sodium;bromite

Cat. No.: B7822516

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CAS Number: 7486-26-2

This technical guide provides an in-depth overview of sodium bromite (NaBrO_2), a significant oxidizing agent with applications in both industrial and laboratory settings. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical and physical properties, safety and handling procedures, and experimental protocols.

Physicochemical and Toxicological Data

The following tables summarize the available quantitative data for sodium bromite. It is important to note that specific experimental data for some properties of pure sodium bromite are not widely available in the literature, with information often being extrapolated or qualitative.

Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	7486-26-2	[1][2]
Molecular Formula	NaBrO ₂	[1]
Molar Mass	134.89 g/mol	[1][2]
Appearance	Yellow or white crystalline solid	[1]
Density	2.22 g/cm ³ (for the trihydrate, NaBrO ₂ ·3H ₂ O)	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Highly soluble in water	

Toxicological Data

Quantitative toxicity data, such as LD50 values, for sodium bromite are not readily available in the public domain. The information below is based on qualitative statements from safety data sheets.

Parameter	Observation	Source(s)
Acute Oral Toxicity	Harmful if swallowed	
Acute Inhalation Toxicity	Harmful if inhaled	
Skin Corrosion/Irritation	Causes skin irritation	[3]
Eye Damage/Irritation	Causes serious eye irritation	[3]
Carcinogenicity	Data not available	
Mutagenicity	Data not available	
Teratogenicity	Data not available	

Safety and Handling

A comprehensive Safety Data Sheet (SDS) for sodium bromite is not consistently available across suppliers. The following safety protocols are compiled from available data and general best practices for handling strong oxidizing agents.

First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[3] Seek medical attention if irritation persists.
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[3] Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor.[3]
- Ingestion: Rinse mouth with water.[3] Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[3]

Handling and Storage

- Handling: Use in a well-ventilated area.[3] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[3] Avoid the formation of dust and aerosols.[3] Keep away from heat and sources of ignition.[3]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3] Keep away from incompatible materials such as strong acids and reducing agents.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles.[3]
- Skin Protection: Handle with chemical-resistant gloves. Wear impervious clothing to prevent skin contact.[3]
- Respiratory Protection: In case of insufficient ventilation, wear a suitable respirator.

Experimental Protocols

Preparation of an Aqueous Sodium Bromite Solution

This protocol is adapted from a patented method for the preparation of a stable aqueous solution of sodium bromite. This procedure should be performed in a well-ventilated fume hood with appropriate PPE.

Materials:

- 15% (w/w) Sodium hydroxide (NaOH) solution
- Liquid bromine (Br₂)
- A starting solution of sodium bromite (if available, to facilitate the reaction)
- Reaction vessel equipped with a stirrer and cooling system

Procedure:

- To a reaction vessel, add 1000 parts by weight of a 15% aqueous solution of sodium hydroxide.
- While stirring, cool the solution to a temperature between 10-20°C.
- If available, add 100 to 200 parts by weight of a pre-existing sodium bromite aqueous solution to the reaction mixture.
- Slowly add 100 to 1000 parts by weight of liquid bromine to the stirred solution over several hours, maintaining the temperature between 10-20°C.
- After the addition of bromine is complete, continue to stir the reaction mixture for an additional 2-3 hours at the same temperature.
- Once the reaction is complete, stop stirring and allow the solution to stand for 6-8 hours.
- Filter the resulting solution to remove any precipitates. The filtrate is the aqueous sodium bromite solution.

General Protocol for the Oxidation of Alcohols

Sodium bromite is a known oxidizing agent capable of converting alcohols to aldehydes and ketones.[1] The following is a general protocol for such an oxidation. Reaction conditions, such as solvent, temperature, and reaction time, should be optimized for the specific substrate.

Materials:

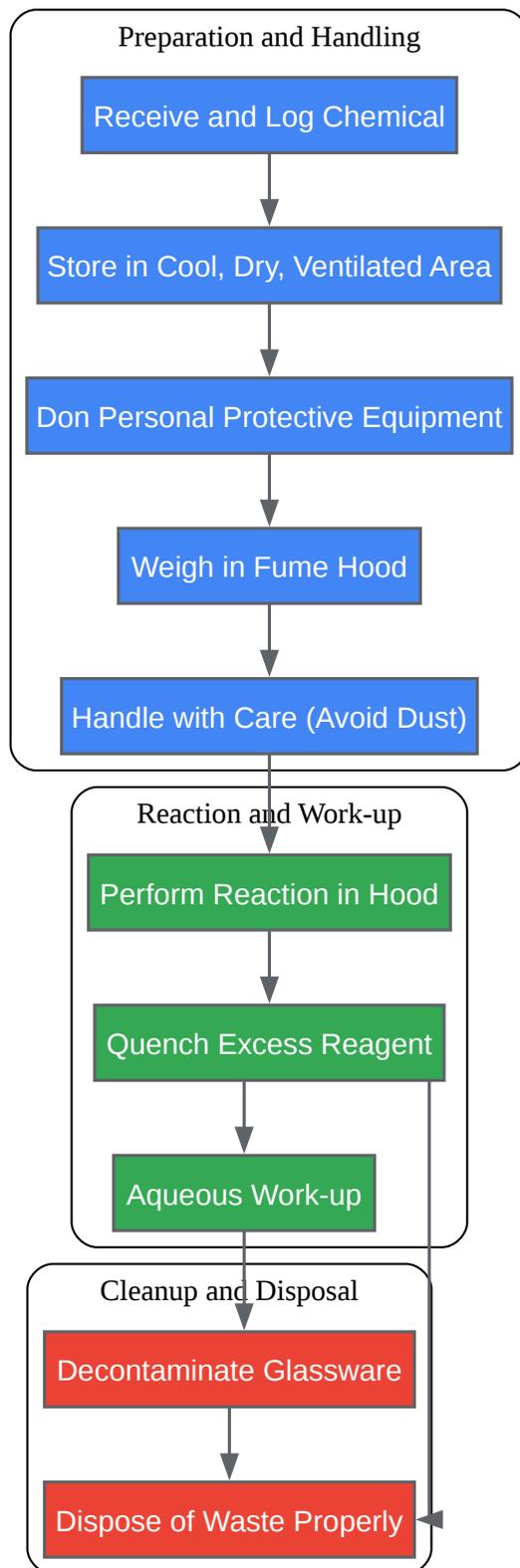
- Alcohol substrate
- Sodium bromite (solid or aqueous solution)
- An appropriate solvent (e.g., dichloromethane, acetonitrile)
- A suitable acid or base catalyst (if required, to be determined empirically)

Procedure:

- Dissolve the alcohol substrate in the chosen solvent in a round-bottom flask equipped with a magnetic stirrer.
- Slowly add a stoichiometric amount of sodium bromite to the solution. The addition should be done in portions to control the reaction temperature.
- If necessary, add a catalyst to initiate or accelerate the reaction.
- Monitor the progress of the reaction using an appropriate analytical technique (e.g., TLC, GC, or LC-MS).
- Upon completion, quench the reaction by adding a reducing agent, such as a saturated solution of sodium thiosulfate, to neutralize any remaining oxidant.
- Perform an aqueous work-up to separate the organic product from the aqueous phase.
- Dry the organic layer over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), filter, and concentrate the solvent under reduced pressure.
- Purify the crude product using a suitable technique, such as column chromatography or distillation.

Visualizations

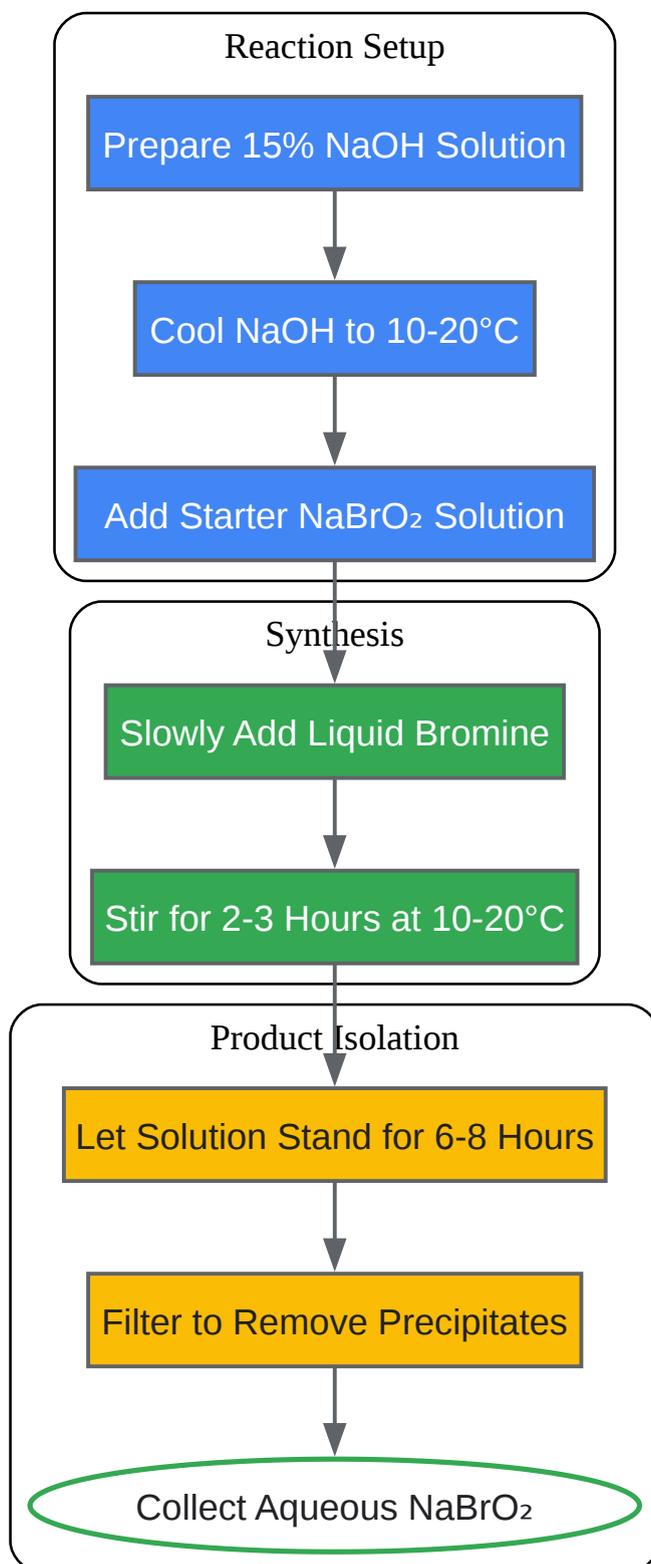
Safe Handling Workflow for Sodium Bromite



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Caption: A logical workflow for the safe handling of sodium bromite.

Experimental Workflow for Sodium Bromite Synthesis



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Caption: An experimental workflow for the synthesis of aqueous sodium bromite.

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